

A Technical Guide to the Molecular Structure and Analysis of Sodium Morrhuate

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Compound of Interest

Compound Name: Sodium Morrhuate

CAS No.: 8031-09-2

Cat. No.: B15560553

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the molecular structure of **sodium morrhuate**, a sclerosing agent derived from the saponification of cod liver oil. It elucidates that **sodium morrhuate** is not a single molecular entity but a complex mixture of sodium salts of saturated and unsaturated fatty acids. This document details the typical fatty acid composition, presents methodologies for its analytical characterization, and explores the molecular mechanisms underlying its therapeutic action. The information is intended to support research, development, and quality control of **sodium morrhuate**-based pharmaceutical products.

Molecular Composition of Sodium Morrhuate

Contrary to some database entries that incorrectly assign a single chemical structure, **sodium morrhuate** is officially defined by pharmacopeias, such as the United States Pharmacopeia (USP), as a sterile solution of the sodium salts of the fatty acids from Cod Liver Oil.^{[1][2]} Therefore, its molecular identity is that of a multi-component mixture. The therapeutic and

physicochemical properties of **sodium morrhuate** are a direct consequence of the synergistic and individual characteristics of its constituent fatty acid salts.

The primary components of **sodium morrhuate** are the sodium salts of a variety of long-chain saturated and unsaturated fatty acids. The exact composition can vary depending on the source and processing of the cod liver oil. However, a typical fatty acid profile is rich in omega-3 fatty acids, particularly eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA).^{[1][3]}

Data Presentation: Typical Fatty Acid Composition of Cod Liver Oil

The following table summarizes the quantitative data on the typical fatty acid composition of cod liver oil, the raw material for **sodium morrhuate** production. The values are presented as a percentage of the total fatty acids.

Fatty Acid	Shorthand	Type	Percentage Range (%)
Myristic Acid	C14:0	Saturated	2 - 6
Palmitic Acid	C16:0	Saturated	7 - 14
Palmitoleic Acid	C16:1	Monounsaturated	5 - 12
Stearic Acid	C18:0	Saturated	1 - 4
Oleic Acid	C18:1n-9	Monounsaturated	12 - 25
Linoleic Acid	C18:2n-6	Polyunsaturated (Omega-6)	1 - 3
α -Linolenic Acid	C18:3n-3	Polyunsaturated (Omega-3)	0.5 - 2
Gadoleic Acid	C20:1n-11	Monounsaturated	5 - 12
Eicosapentaenoic Acid (EPA)	C20:5n-3	Polyunsaturated (Omega-3)	7 - 16
Cetoleic Acid	C22:1n-11	Monounsaturated	5 - 12
Docosahexaenoic Acid (DHA)	C22:6n-3	Polyunsaturated (Omega-3)	6 - 18

Experimental Protocols for Molecular Analysis

The characterization of **sodium morrhuate** requires analytical techniques capable of separating and quantifying the individual fatty acid components. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are the most common methods employed.

Gas Chromatography (GC) Analysis of Fatty Acid Methyl Esters (FAMES)

GC analysis of fatty acids typically requires a derivatization step to convert the non-volatile fatty acid salts into their more volatile methyl esters (FAMES).

2.1.1. Sample Preparation: Saponification and Esterification

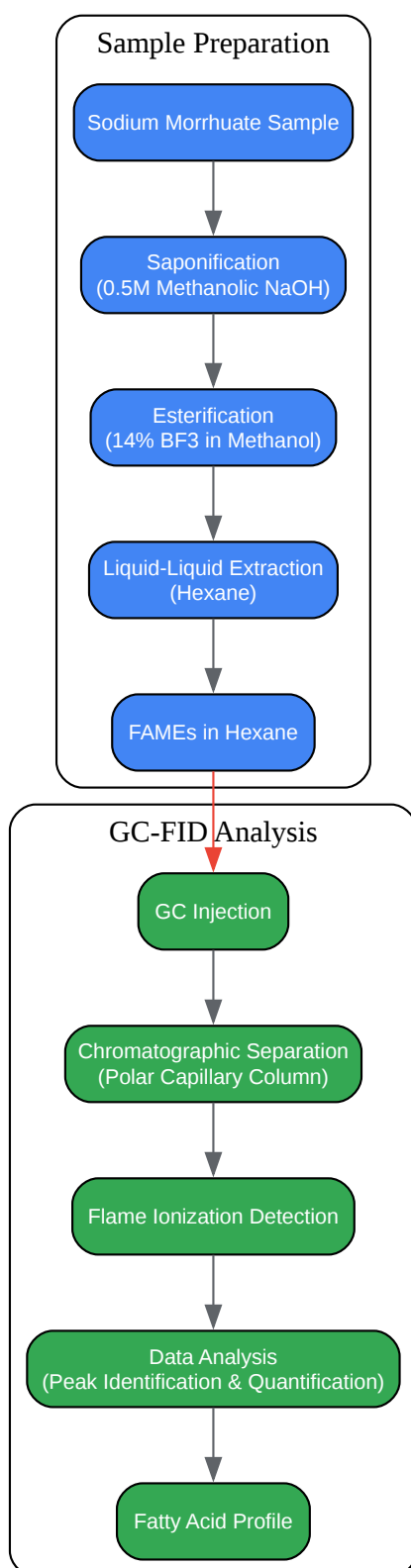
- Saponification: Accurately weigh approximately 100 mg of the **sodium morrhuate** sample into a screw-capped test tube. Add 2 mL of 0.5 M methanolic NaOH. Cap the tube tightly and heat at 100°C for 10 minutes to ensure complete saponification of any residual glycerides and to protonate the fatty acid salts.
- Esterification: Cool the tube to room temperature. Add 2 mL of 14% boron trifluoride (BF₃) in methanol. Cap the tube and heat at 100°C for 30 minutes. This step converts the free fatty acids to their corresponding methyl esters.
- Extraction: Cool the tube to room temperature. Add 1 mL of hexane and 1 mL of saturated NaCl solution. Vortex vigorously for 1 minute. Centrifuge at 2000 rpm for 5 minutes to separate the layers.
- Sample Collection: Carefully transfer the upper hexane layer containing the FAMES to a clean vial for GC analysis.

2.1.2. GC-FID Conditions

- Gas Chromatograph: Agilent 7890B or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: Fused silica capillary column coated with a polar stationary phase, such as a polyethylene glycol (e.g., DB-WAX) or a cyanopropyl polysiloxane phase (e.g., SP-2380), with dimensions of 30 m x 0.25 mm ID x 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector: Split/splitless injector, operated in split mode with a split ratio of 50:1. Injector temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 140°C, hold for 5 minutes.
 - Ramp 1: Increase to 240°C at a rate of 4°C/min.
 - Hold at 240°C for 10 minutes.

- Detector: FID at 260°C.
- Injection Volume: 1 µL.
- Quantification: Identification of FAMES is achieved by comparing their retention times with those of a certified FAME standard mixture. Quantification is performed using the peak area normalization method.

Experimental Workflow for GC Analysis of Sodium Morrhuate



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Caption: Workflow for the GC-FID analysis of **sodium morrhuate**.

High-Performance Liquid Chromatography (HPLC)

Analysis

HPLC can be used for the analysis of fatty acid salts, often without the need for derivatization, although derivatization can enhance detection sensitivity.

2.2.1. Sample Preparation

- **Dissolution:** Accurately weigh approximately 10 mg of the **sodium morrhuate** sample into a volumetric flask.
- **Solubilization:** Dissolve the sample in a suitable solvent mixture, such as methanol/water (80:20, v/v), and bring to volume.
- **Filtration:** Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

2.2.2. HPLC-UV Conditions

- **HPLC System:** Agilent 1260 Infinity II or equivalent, with a UV-Vis detector.
- **Column:** Reversed-phase C18 column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μm).
- **Mobile Phase:**
 - A: Acetonitrile
 - B: Water with 0.1% Formic Acid
- **Gradient Elution:**
 - Start with 70% A.
 - Linearly increase to 100% A over 20 minutes.
 - Hold at 100% A for 10 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 205 nm.
- Injection Volume: 10 µL.
- Quantification: Identification and quantification are performed by comparing retention times and peak areas with those of authentic fatty acid standards.

Molecular Mechanism of Action

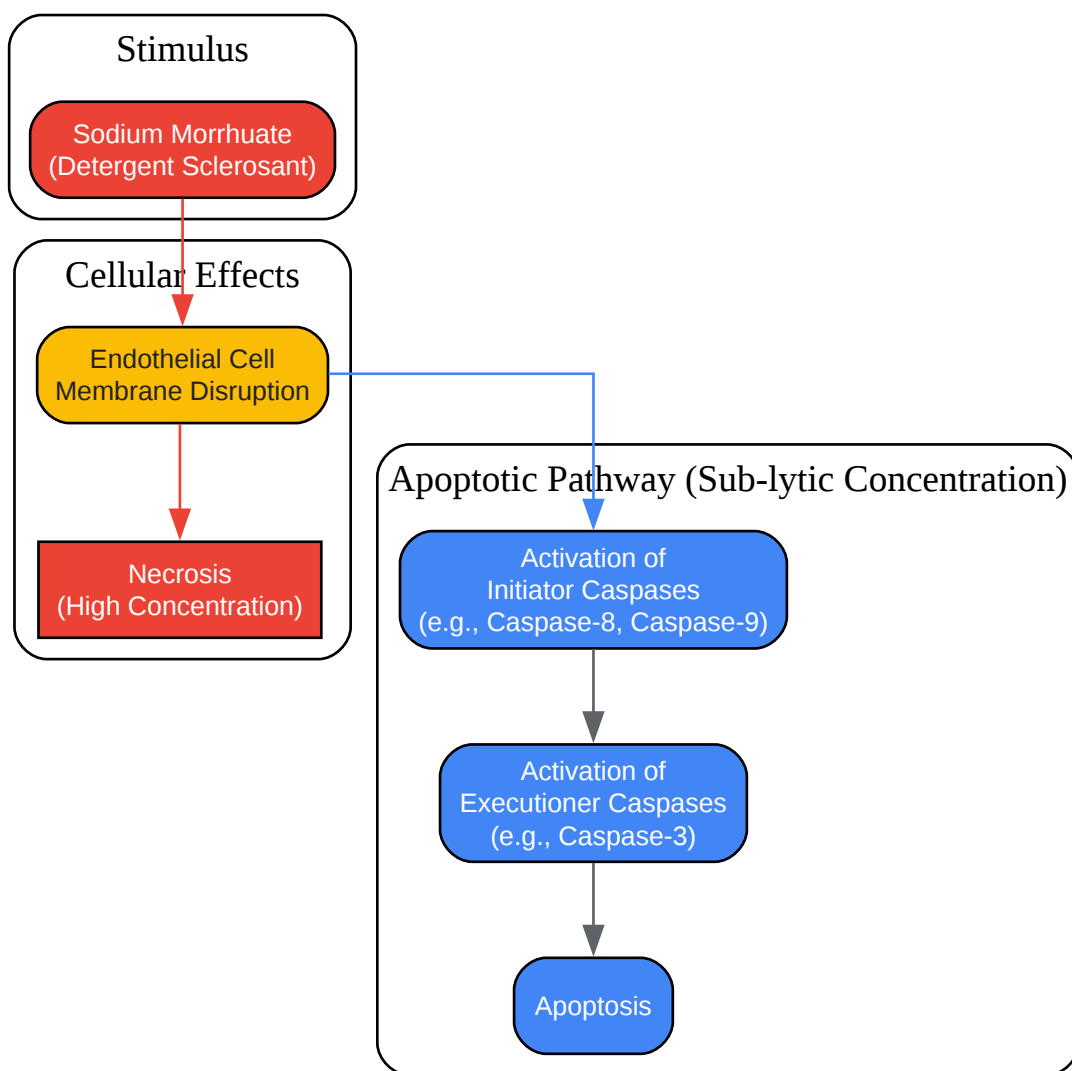
Sodium morrhuate functions as a detergent sclerosant.^[4] Its therapeutic effect in the treatment of varicose veins is achieved by inducing localized damage to the endothelium of the injected vein, leading to inflammation, thrombosis, and eventual fibrosis and occlusion of the vessel.^{[5][6]}

The fatty acid salts in **sodium morrhuate**, being amphipathic molecules, disrupt the lipid bilayer of the endothelial cell membranes. This disruption leads to increased membrane permeability and ultimately cell death through both necrosis and apoptosis.^{[7][8]}

Signaling Pathway of Sclerosant-Induced Endothelial Cell Death

At lytic concentrations, detergent sclerosants cause rapid cell membrane dissolution and necrosis. At sub-lytic concentrations, a more controlled process of apoptosis is initiated. This involves the activation of a caspase-dependent signaling cascade. The disruption of the cell membrane integrity by the fatty acid salts is a key initiating event that can trigger both intrinsic and extrinsic apoptotic pathways.

The following diagram illustrates the proposed signaling pathway for detergent sclerosant-induced endothelial cell apoptosis.



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Caption: Signaling pathway of **sodium morrhuate**-induced endothelial cell death.

The binding of **sodium morrhuate** to the cell membrane leads to its disruption. At high concentrations, this results in rapid cell lysis and necrosis. At lower, sub-lytic concentrations, this disruption triggers intracellular signaling cascades that lead to the activation of initiator caspases, such as caspase-8 and caspase-9. These, in turn, activate executioner caspases like caspase-3, which orchestrate the dismantling of the cell, leading to apoptosis.[7] The subsequent inflammatory response to both necrotic and apoptotic cells contributes to the fibrotic process that occludes the vein.

Conclusion

This technical guide has provided a detailed molecular analysis of **sodium morrhuate**, clarifying its composition as a mixture of fatty acid salts derived from cod liver oil. The provided data on its typical fatty acid profile and the detailed experimental protocols for its analysis offer a valuable resource for researchers and drug development professionals. Furthermore, the elucidation of its mechanism of action, including the signaling pathways involved in endothelial cell death, provides a deeper understanding of its therapeutic effects as a sclerosing agent. This comprehensive overview is intended to facilitate further research and ensure the quality and efficacy of **sodium morrhuate** in clinical applications.

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